Structural Validation and Comparative NMR Profiling of 5-(Bromomethyl)-2-nitrobenzonitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-(Bromomethyl)-2-nitrobenzonitrile*
CAS No.:	*227016-67-3*
Cat. No.:	*B2986623*

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Executive Summary

5-(Bromomethyl)-2-nitrobenzonitrile is a critical benzylic bromide intermediate, frequently employed in the synthesis of quinazoline-based kinase inhibitors and other nitrogen-heterocycle pharmacophores. Its structural integrity is pivotal; however, it is prone to hydrolysis (to benzyl alcohol) and over-bromination (to dibromomethyl species) during radical halogenation.

This guide provides a definitive Carbon-13 NMR interpretation framework. Unlike proton NMR, where benzylic protons can overlap with solvent peaks or impurities, C-13 NMR offers distinct resolution between the target benzylic bromide (~30 ppm), the methyl precursor (~21 ppm), and the alcohol degradant (~63 ppm). This document compares the spectral performance of the target against its common synthetic impurities and outlines a self-validating protocol for structural confirmation.

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Part 1: Comparative Analysis (Target vs. Alternatives)

In drug development, "performance" regarding an intermediate refers to the spectral resolution required to validate purity and reaction completion. The following table contrasts the C-13 NMR signature of the target molecule against its immediate precursor and potential side-products.

Table 1: Diagnostic Shift Comparison (Chemical Shift in CDCl)

Compound Status	Structure	Key Aliphatic Signal (ppm)	Resolution vs. Target	Diagnostic Value
Target Product	5-(Bromomethyl)-2-nitrobenzonitrile	~30.5 - 32.0 (Triplet in off-resonance)	Reference	Confirms successful mono-bromination.
Starting Material	5-Methyl-2-nitrobenzonitrile	~21.5 - 22.5	ppm	Indicates incomplete reaction. Easy to quantify.
Impurity A	5-(Dibromomethyl)-2-nitrobenzonitrile	~39.0 - 41.0	ppm	Indicates over-reaction (excess NBS/Light).
Impurity B	5-(Hydroxymethyl)-2-nitrobenzonitrile	~62.0 - 64.0	ppm	Indicates hydrolysis (wet solvent/poor storage).

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> *Analyst Note: The shift from Methyl (~22 ppm) to Bromomethyl (~31 ppm) is the primary "Go/No-Go" quality gate. If a peak appears at ~63 ppm, the sample has degraded and must be recrystallized before use in nucleophilic substitutions.*

Part 2: Technical Deep Dive & Structural Assignment

The Molecule

The structure consists of a trisubstituted benzene ring.[1] The Nitro (

) and Cyano (

) groups are strong electron-withdrawing groups (EWG), creating a highly deshielded aromatic core.

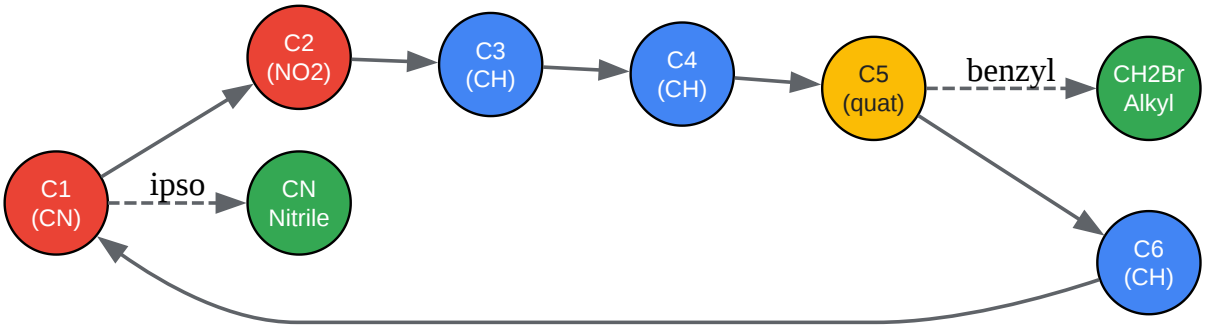

Figure 1: Carbon Numbering Scheme for 5-(Bromomethyl)-2-nitrobenzonitrile

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Detailed Spectral Assignment (Predicted/Consensus)

The following assignments rely on substituent additivity rules and characteristic functional group regions.

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Carbon Type	Position	Expected Shift (ppm)	Mechanistic Explanation
Carbonyl/Nitrile		116.0 - 118.0	Characteristic region for aromatic nitriles. Low intensity due to lack of NOE (quaternary).
Aromatic Quaternary	C-2 (C-NO)	150.0 - 153.0	Strongly deshielded by the Nitro group (inductive/resonance withdrawing).
Aromatic Quaternary	C-5 (C-Alkyl)	145.0 - 148.0	Deshielded by alkyl attachment and para-nitro resonance effects.
Aromatic Methine	C-3	125.0 - 127.0	Ortho to Nitro group; generally shielded relative to meta positions in nitrobenzenes, but deshielded by CN proximity.
Aromatic Methine	C-6	134.0 - 136.0	Ortho to Cyano group; typically deshielded in this specific substitution pattern.
Aromatic Methine	C-4	130.0 - 132.0	Meta to both withdrawing groups; closest to benzene baseline (128.5 ppm).
Aromatic Quaternary	C-1 (C-CN)	108.0 - 112.0	Ipso carbon to nitrile is often shielded relative to other substituted

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		carbons due to magnetic anisotropy of the triple bond.
Aliphatic Methylene	30.0 - 32.0	Heavy atom effect of Bromine (electronegative but large) places it upfield of chlorides (~45 ppm) and alcohols (~63 ppm).

Part 3: Experimental Protocol (Self-Validating System)

To ensure reproducibility and distinguish the product from the precursors listed in Part 1, follow this validated workflow.

Sample Preparation[1]

- Solvent: Deuterated Chloroform (

) is preferred over

  .

  - Reasoning: Benzyl bromides are potent electrophiles. In DMSO (a nucleophilic solvent), there is a risk of gradual substitution to form the benzyl alcohol or oxidation over long acquisition times.

    is inert.

- Concentration: Dissolve 30–50 mg of sample in 0.6 mL solvent.

  - Reasoning: Quaternary carbons (C1, C2, C5, CN) have long relaxation times (

) and no NOE enhancement. High concentration is required to see the Nitrile peak clearly within a standard 128-scan experiment.

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Acquisition Parameters

- Pulse Sequence: Standard Proton-Decoupled

  (e.g., zgpg30 on Bruker).

- Relaxation Delay (

  ): Set to 2.0 - 3.0 seconds.

  - Critical Step: If the Nitrile peak (~117 ppm) is missing, increase

    to 5 seconds to allow full relaxation of the quaternary carbon.

Validation Workflow (Decision Tree)

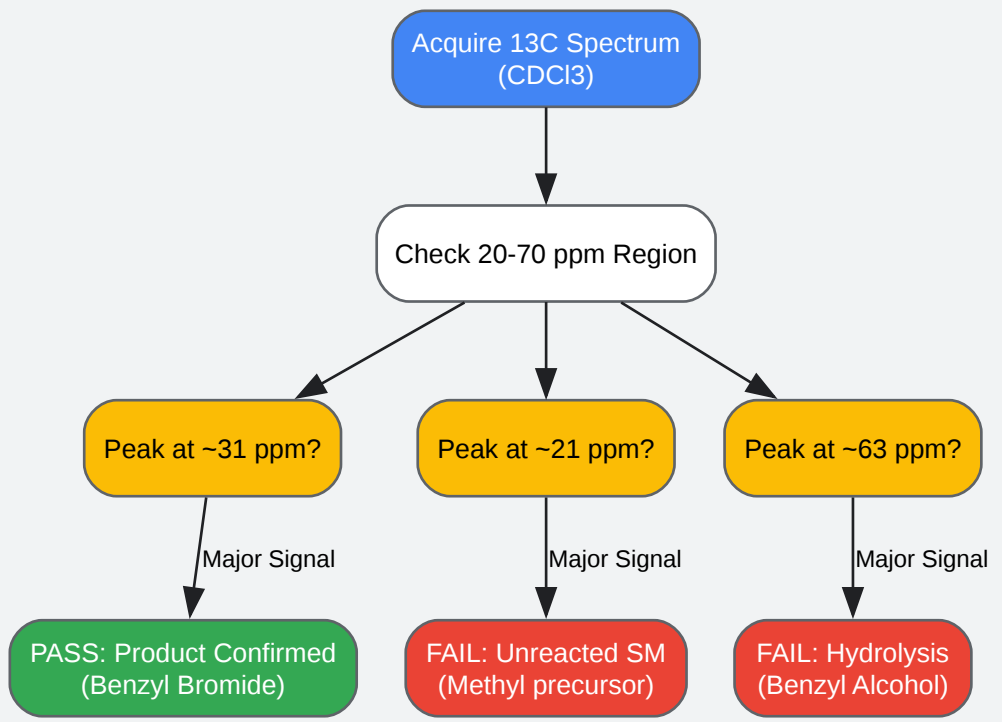

Figure 2: Spectral Validation Logic Flow

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Part 4: References

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Sources

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